

Safeguarding Your Research: A Comprehensive Guide to Handling Ethyl 4-formylbenzoate

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Compound of Interest

Compound Name: Ethyl 4-formylbenzoate

Cat. No.: B051194

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For Immediate Implementation: This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Ethyl 4-formylbenzoate**. Adherence to these procedures is essential for ensuring a safe laboratory environment and proper disposal of chemical waste.

Ethyl 4-formylbenzoate is a chemical compound that requires careful handling due to its potential health hazards. The following guidelines are based on available safety data and best practices for laboratory operations.

Essential Safety and Handling Information

Proper handling and storage are paramount to mitigating the risks associated with **Ethyl 4-formylbenzoate**. This section outlines the necessary personal protective equipment (PPE), engineering controls, and step-by-step procedures for safe use and emergency preparedness.

Table 1: Quantitative Data for **Ethyl 4-formylbenzoate**

Property	Value
Molecular Formula	C10H10O3
Molecular Weight	178.19 g/mol
Physical Form	Liquid or white to off-white powder/crystalline powder
Boiling Point	142 °C @ 13 Torr
Melting Point	138-140 °C or 152-156°C[1]
Flash Point	128.8 °C[1]
Density	1.145 g/cm³[1]
Signal Word	Warning[2]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [2]

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Verify that the container is properly labeled as **Ethyl 4-formylbenzoate**.
- Ensure the Safety Data Sheet (SDS) is accessible.

2. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[1]
- Keep away from incompatible materials such as strong oxidizing agents.[3][4]

- Store separately from foodstuff containers.[1]

3. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[1]

4. Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1]
- Avoid contact with skin, eyes, and clothing.[1][3][4]
- Avoid inhalation of vapors or dust.[3][4]
- Use non-sparking tools to prevent fire from electrostatic discharge.[1]
- Ensure an eyewash station and safety shower are readily accessible.[3][4]

5. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[5]
- Skin Contact: Immediately wash affected skin with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3]
- Spills: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. For large spills, evacuate the area and follow emergency

response protocols. Avoid dust formation.^[3]

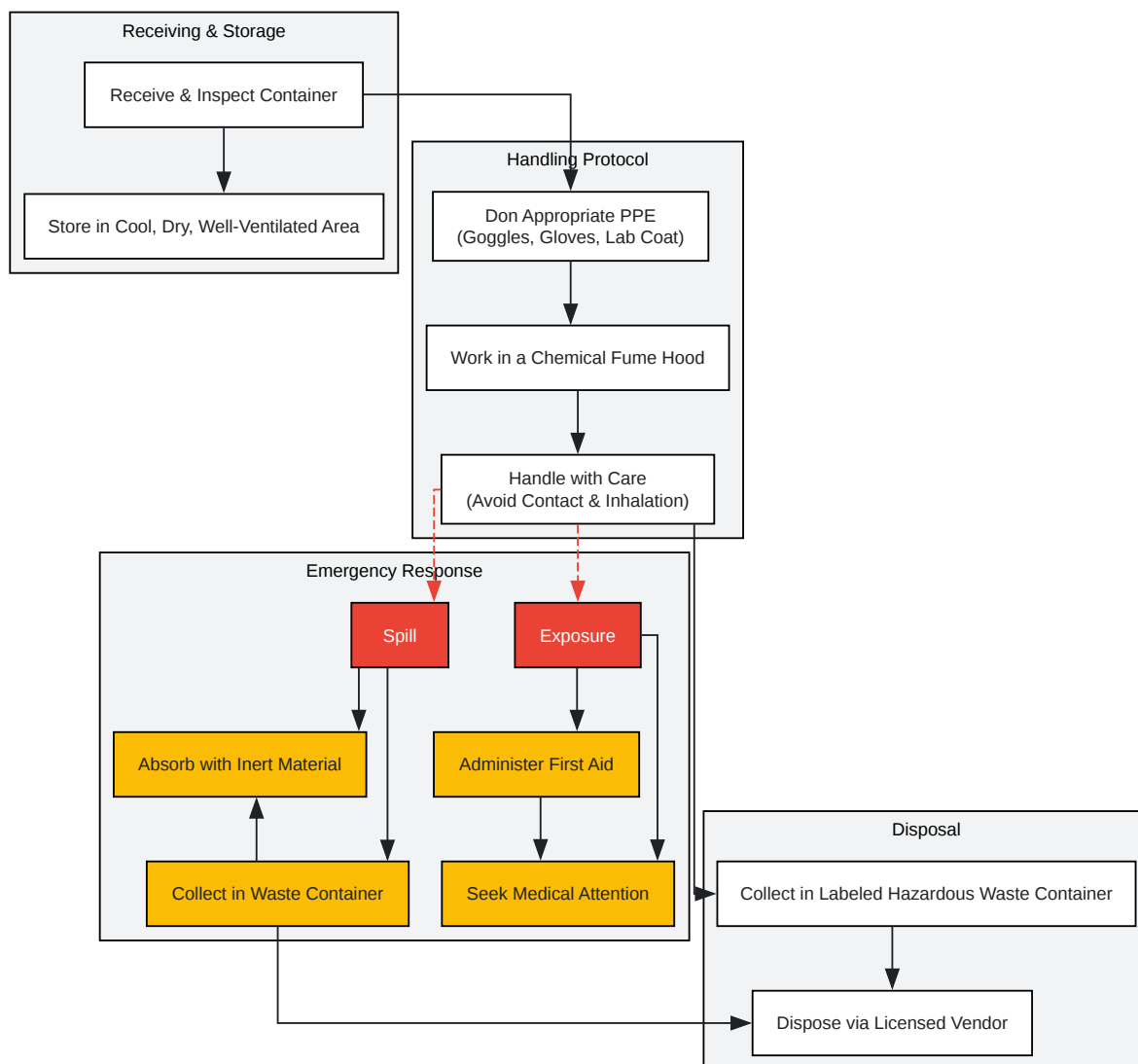
Disposal Plan

All waste containing **Ethyl 4-formylbenzoate** must be handled as hazardous waste.

- **Waste Collection:** Collect all waste material, including contaminated PPE and spill cleanup materials, in a designated, properly labeled, and sealed hazardous waste container.
- **Disposal:** Dispose of the waste through a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for chemical waste disposal. Do not dispose of down the drain.

Safe Handling Workflow

The following diagram illustrates the key steps for safely handling **Ethyl 4-formylbenzoate** from receipt to disposal.



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Caption: Workflow for the safe handling of **Ethyl 4-formylbenzoate**.

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